

# An In-depth Technical Guide to the Physicochemical Properties of N-Ethylpropionamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-Ethylpropionamide*

Cat. No.: *B1205720*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling and melting points of **N-Ethylpropionamide**, complete with detailed experimental protocols for their determination. The information is curated to support research and development activities where precise physicochemical data is paramount.

## Core Physicochemical Data

The accurate determination of a compound's boiling and melting points is fundamental for its identification, purity assessment, and handling.<sup>[1][2][3]</sup> **N-Ethylpropionamide** is a secondary carboxylic acid amide with distinct thermal properties.<sup>[4]</sup> The quantitative data for its boiling and melting points are summarized below.

Property	Value	Conditions
Boiling Point	116 °C	at 25 mmHg
Melting Point	105 °C	(lit.)

Citations: Boiling Point<sup>[5][6][7][8][9]</sup>, Melting Point<sup>[7]</sup>

## Experimental Protocols

The following sections detail standardized methodologies for the experimental determination of the boiling and melting points of **N-Ethylpropionamide**.

For substances available in limited quantities, the micro-boiling point method is a convenient and accurate approach.<sup>[10][11]</sup>

Materials:

- **N-Ethylpropionamide** sample (~0.5 mL)
- Small test tube (e.g., 150mm diameter)
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., metal heating block or Thiele tube)<sup>[1][10]</sup>
- Clamping and stand apparatus

Procedure:

- **Sample Preparation:** Place approximately 0.5 mL of the **N-Ethylpropionamide** sample into the small test tube.<sup>[11]</sup>
- **Capillary Insertion:** Insert the capillary tube, with its open end down, into the liquid sample.
- **Apparatus Setup:**
  - Secure the test tube in the heating block.
  - Position a thermometer such that the bulb is about 1 cm above the surface of the liquid.  
<sup>[11]</sup> This ensures the temperature of the vapor is measured as the liquid refluxes.<sup>[10][11]</sup>
- **Heating and Observation:**

- Begin heating the apparatus gently. Initially, a stream of bubbles will emerge from the capillary tube as trapped air expands and is expelled.[10]
- As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary.[10] This occurs when the vapor pressure of the liquid equals the atmospheric pressure.[11]
- Temperature Recording:
  - Continue to heat until a condensation ring of the refluxing vapor is stable on the walls of the test tube, level with the thermometer bulb.[11]
  - The stable temperature reading on the thermometer at this point is the boiling point of the sample.[10][12]
- Confirmation (Thiele Tube Method): Alternatively, after observing a rapid stream of bubbles, heating can be stopped. The moment the bubbling ceases and the liquid is drawn back into the capillary tube corresponds to the boiling point.[10]

The capillary method is a common and reliable technique for determining the melting point of a solid organic compound.[1][13] The sharpness of the melting range is a strong indicator of the sample's purity; pure compounds typically exhibit a sharp melting point within a 0.5-1.0°C range, whereas impurities lead to a depressed and broader melting range.[1][2]

Materials:

- Dry, powdered **N-Ethylpropionamide** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., MelTemp or DigiMelt)[1][14]
- Mortar and pestle (if sample is not powdered)

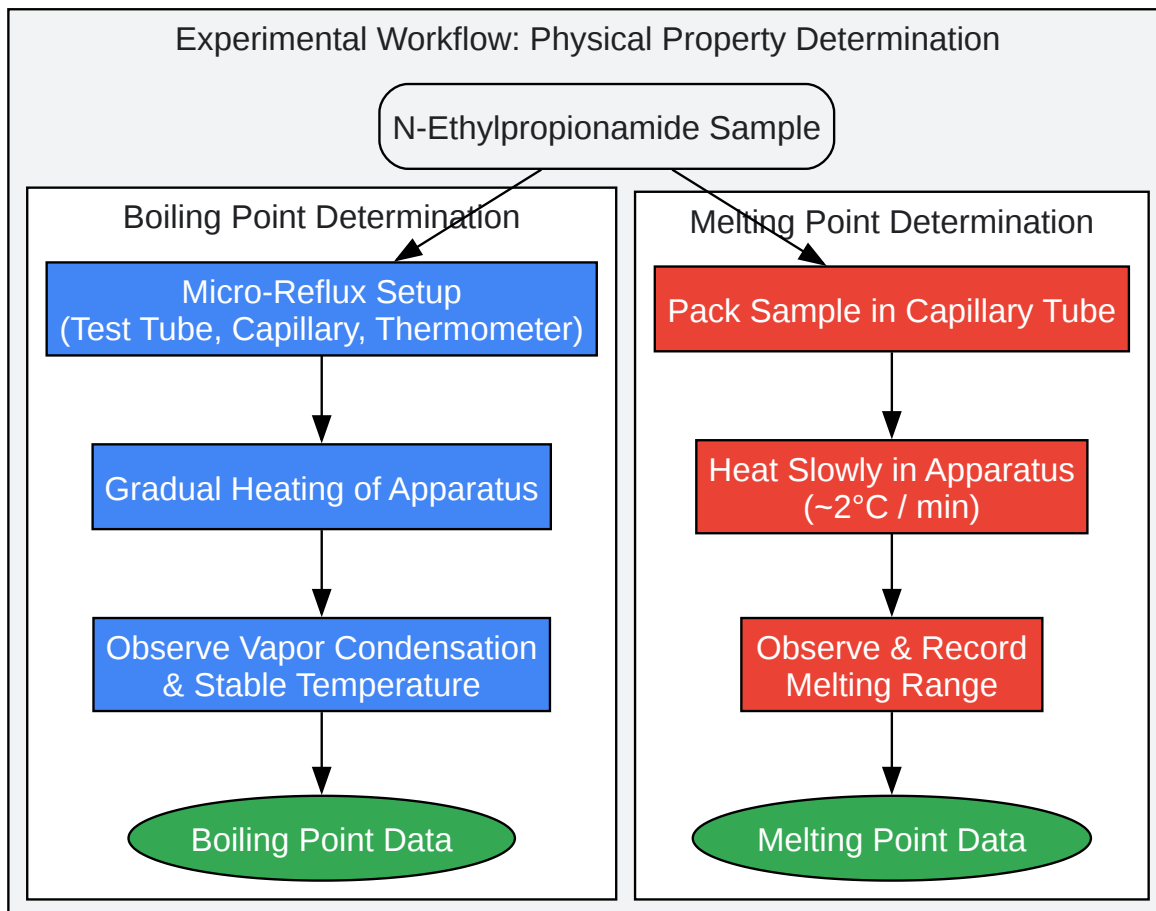
Procedure:

- Sample Preparation: Ensure the **N-Ethylpropionamide** sample is completely dry and finely powdered.[13]

- Capillary Packing:
  - Press the open end of a capillary tube into the powdered sample.
  - Invert the tube and tap it gently on a hard surface, or drop it down a long section of glass tubing, to pack the solid tightly into the sealed end.[14]
  - The packed sample height should be approximately 2-3 mm.
- Apparatus Setup: Place the packed capillary tube into the sample holder of the melting point apparatus.[13][14]
- Heating and Determination:
  - If the approximate melting point is known (around 105°C), heat the apparatus rapidly to about 15-20°C below this temperature.[15]
  - Reduce the heating rate significantly, to approximately 1-2°C per minute, as you approach the expected melting point.[1][15] A slow heating rate is critical for the system to maintain thermal equilibrium, ensuring an accurate reading.[15]
- Observation and Recording:
  - Record the temperature at which the first droplet of liquid becomes visible.
  - Record the temperature at which the entire sample has completely melted into a clear liquid.
  - The recorded values constitute the melting point range. For a pure sample, this range should be narrow.

## Logical and Experimental Workflow Visualization

The following diagram illustrates the logical workflow for determining the primary physical properties of an **N-Ethylpropionamide** sample.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [chem.ucalgary.ca](http://chem.ucalgary.ca) [[chem.ucalgary.ca](http://chem.ucalgary.ca)]
- 2. SSERC | Melting point determination [[sserc.org.uk](http://sserc.org.uk)]
- 3. [cdn.juniata.edu](http://cdn.juniata.edu) [[cdn.juniata.edu](http://cdn.juniata.edu)]

- 4. Showing Compound N-Ethylpropionamide (FDB004542) - FooDB [foodb.ca]
- 5. N-ETHYLPROPIONAMIDE | lookchem [lookchem.com]
- 6. N-Ethylpropionamide [myskinrecipes.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. N-Ethylpropionamide 99.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 9. chembk.com [chembk.com]
- 10. uomus.edu.iq [uomus.edu.iq]
- 11. chem.ucalgary.ca [chem.ucalgary.ca]
- 12. vernier.com [vernier.com]
- 13. westlab.com [westlab.com]
- 14. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 15. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of N-Ethylpropionamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1205720#n-ethylpropionamide-boiling-point-and-melting-point]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)